

# Application Notes and Protocols for Ask1-IN-2 In Vitro Assay

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## Compound of Interest

Compound Name: Ask1-IN-2

Cat. No.: B8144631

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for conducting an in vitro kinase assay to evaluate the inhibitory activity of **Ask1-IN-2** against Apoptosis Signal-Regulating Kinase 1 (ASK1). Additionally, it includes relevant background information on the ASK1 signaling pathway and quantitative data for **Ask1-IN-2** and other relevant inhibitors.

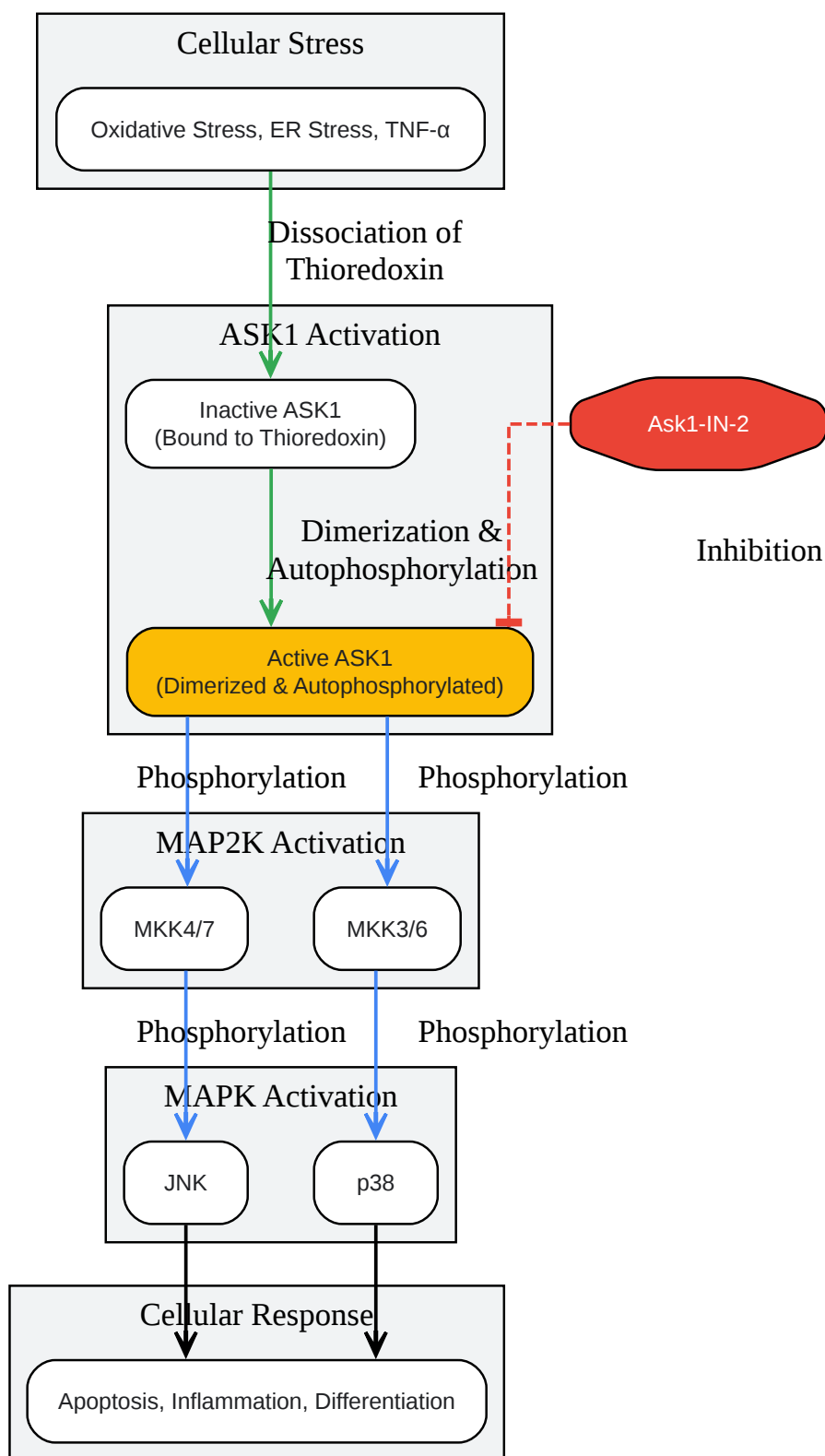
## Introduction

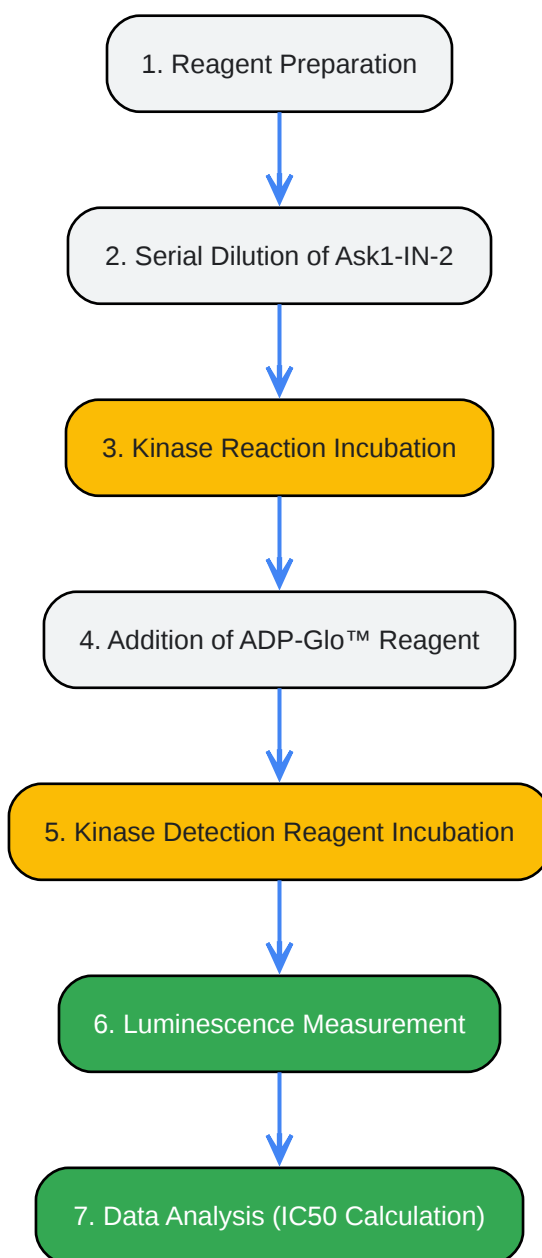
Apoptosis Signal-Regulating Kinase 1 (ASK1), also known as Mitogen-Activated Protein Kinase Kinase Kinase 5 (MAP3K5), is a key upstream regulator of the c-Jun N-terminal kinase (JNK) and p38 MAPK signaling pathways.[1] These pathways are activated in response to various cellular stressors, including oxidative stress, endoplasmic reticulum (ER) stress, and inflammatory cytokines like TNF- $\alpha$ . [2][3] Upon activation, ASK1 phosphorylates and activates downstream MAP2Ks, specifically MKK4/7 and MKK3/6, which in turn activate JNK and p38 respectively. [2][3][4] Dysregulation of the ASK1 signaling cascade has been implicated in the pathophysiology of numerous diseases, including neurodegenerative disorders, cardiovascular diseases, and inflammatory conditions, making it an attractive therapeutic target. [1]

**Ask1-IN-2** is a potent and orally active small molecule inhibitor of ASK1. [5][6][7] In vitro biochemical assays have demonstrated its high affinity for ASK1, making it a valuable tool for studying the biological functions of this kinase and for the development of novel therapeutics.

## ASK1 Signaling Pathway

The following diagram illustrates the central role of ASK1 in the MAPK signaling cascade.





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